A Comparative Analysis of Gene Expression Changes Induced by Different Ganoderic Acids

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Compound of Interest

Compound Name:	*Ganoderenic acid E*
CAS No.:	*110241-23-1*
Cat. No.:	*B2400271*

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This guide provides a comparative overview of the effects of various ganoderic acids—bioactive triterpenoids isolated from Ganoderma lucidum—on gene expression. By summarizing quantitative data, detailing experimental methodologies, and illustrating key signaling pathways, this document aims to facilitate further research into the therapeutic potential of these compounds.

Comparative Gene Expression Analysis

The following tables summarize the observed changes in gene expression induced by different ganoderic acids across various cancer cell lines. The data is compiled from multiple studies and highlights the diverse molecular mechanisms of these compounds.

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Ganoderic Acid	Cell Line/Model	Target Genes/Pathways	Observed Effect on Gene Expression	Reference
Ganoderic Acid A	Human Breast Cancer (MDA-MB-231)	NF-κB, Cdk4	Downregulation of NF-κB target genes and Cdk4.	[1]
Human Hepatocellular Carcinoma (HepG2)	JAK-STAT3 Signaling Pathway	Inhibition of STAT3 phosphorylation, leading to downregulation of its target genes such as Bcl-2, Mcl-1, and cyclin D1.[2]	[2]	
Human Glioblastoma	PI3K/AKT Signaling Pathway	Inhibition of the PI3K/AKT signaling pathway.	[3]	
LNCaP (Prostate Cancer)	p53, bad	Upregulation of pro-apoptotic genes bad and p53.	[3]	
Ganoderic Acid C1	Murine Macrophages (RAW 264.7), Human PBMCs	TNF-α, MAPK, NF-κB, AP-1	Downregulation of TNF-α production.	[1]
Ganoderic Acid C2	Cyclophosphamide-induced immunosuppressed mice	TNF, STAT3	Upregulation of TNF and STAT3 mRNA.	[1]

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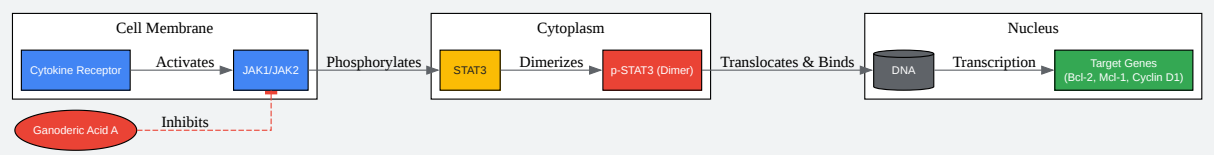
Ganoderic Acid D	Esophageal Squamous Cell Carcinoma Cells	mTOR Signaling Pathway	Downregulation of the expression of phosphorylated proteins in the mTOR signaling pathway, including PI3K, AKT, and mTOR.[4]	[4]
Ganoderic Acid DM	Human Breast Cancer (MCF-7, MDA-MB-231)	PIK3CA, Cell Cycle & Apoptosis Genes	Inhibition of PIK3CA protein expression and G1 cell cycle arrest.[1]	[1]
Ganoderic Acid Me	Human Colon Carcinoma (HCT116)	p53, Bax, caspase-3, MMP2, MMP9	Upregulation of p53, Bax, and caspase-3; downregulation of MMP2 and MMP9 expression.[5]	[5]
Ganoderic Acid T	SeV-infected host cells	mTOR and IL-17 Signaling Pathways	Downregulation of mTOR, SMAD3, IFNL2, and IFNL3; upregulation of IFNGR1, IL1A, and IL1R1.[6]	[6]

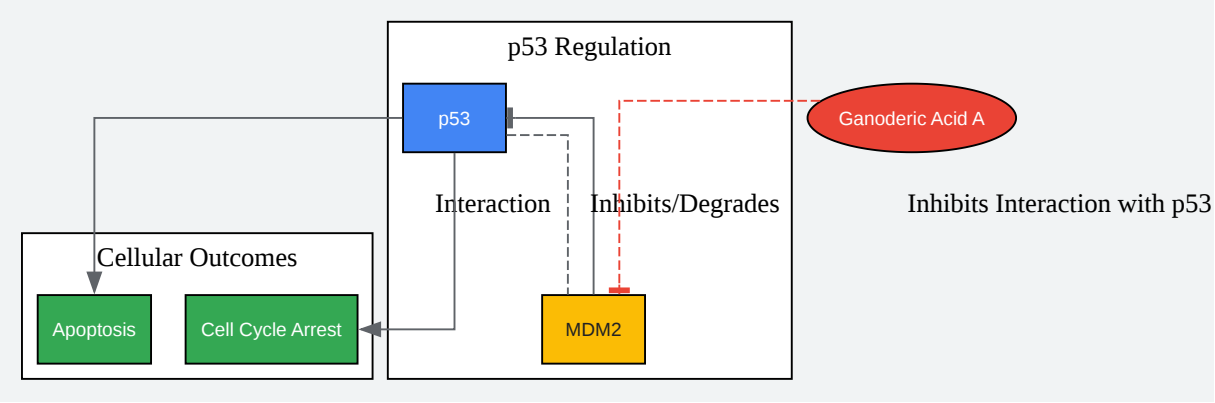
Key Signaling Pathways Modulated by Ganoderic Acids

Ganoderic acids exert their effects by modulating several critical signaling pathways implicated in cancer and inflammation. The diagrams below, generated using the DOT language, illustrate

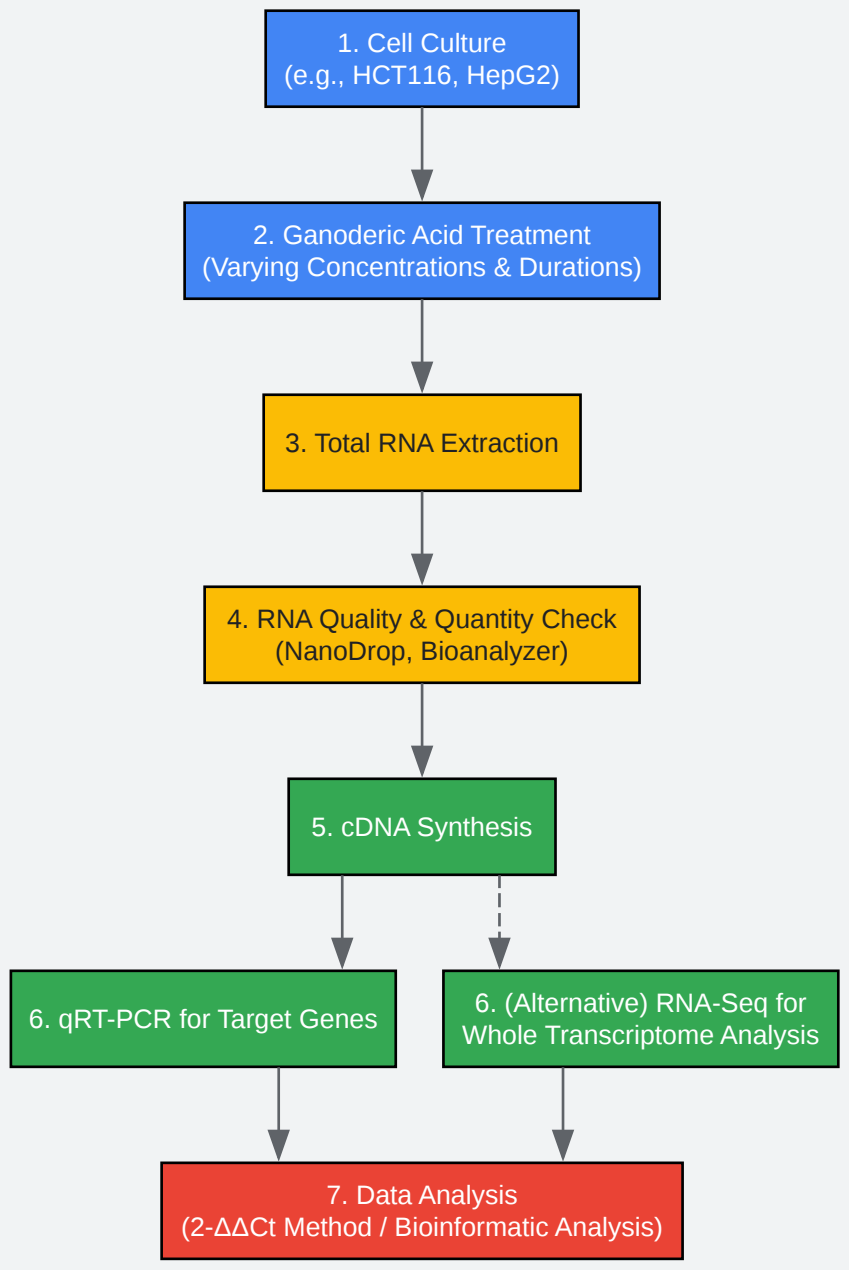
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these interactions.





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References

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- 1. benchchem.com [benchchem.com]
- 2. Thieme E-Journals - Planta Medica / Abstract [thieme-connect.com]
- 3. mdpi.com [mdpi.com]
- 4. Research Progress on the Biological Activity of Ganoderic Acids in Ganoderma lucidum over the Last Five Years - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Integrated Whole-Transcriptome Profiling and Bioinformatics Analysis of the Polypharmacological Effects of Ganoderic Acid Me in Colorectal Cancer Treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]

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